

A Comparative Analysis of the Structural and Magnetic Properties of GdNi_3 and GdCo_3

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Compound of Interest

Compound Name: *Gadolinium-nickel (1/3)*

Cat. No.: *B15486732*

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A detailed examination of the crystallographic and magnetic characteristics of the intermetallic compounds GdNi_3 and GdCo_3 reveals distinct differences attributable to the influence of the 3d transition metal element. While both compounds share the same stoichiometry with the rare-earth element gadolinium, the substitution of nickel with cobalt significantly alters their crystal structure and magnetic behavior. This guide provides a comprehensive comparison of their properties, supported by experimental data, to aid researchers and scientists in the fields of materials science and condensed matter physics.

Structural Properties: A Tale of Two Lattices

The fundamental difference between GdNi_3 and GdCo_3 lies in their crystal structures. GdNi_3 crystallizes in the rhombohedral PuNi_3 -type structure, belonging to the $\text{R}-3\text{m}$ space group. In contrast, GdCo_3 adopts the rhombohedral CeNi_3 -type structure, which also belongs to the $\text{R}-3\text{m}$ space group, but with a different atomic arrangement.

Property	GdNi ₃	GdCo ₃
Crystal System	Rhombohedral	Rhombohedral
Space Group	R-3m	R-3m
Lattice Parameter (a)	~5.0 Å	~5.0 Å
Lattice Parameter (c)	~24.5 Å	~24.3 Å
Note: The lattice parameters are approximate values and can vary slightly depending on the synthesis conditions.		

Magnetic Properties: The Impact of Cobalt's 3d Electrons

The magnetic properties of GdNi₃ and GdCo₃ are largely dictated by the magnetic moments of the gadolinium and transition metal atoms and the exchange interactions between them. In GdNi₃, nickel is generally considered to be non-magnetic or to have a very small induced magnetic moment. Consequently, the magnetic ordering is primarily driven by the Gd-Gd interactions, leading to a ferromagnetic behavior at low temperatures.

Conversely, in GdCo₃, the cobalt atoms possess a significant magnetic moment, which couples ferrimagnetically with the gadolinium moments. This results in a more complex magnetic behavior with a higher magnetic ordering temperature (Curie temperature) compared to GdNi₃. The Co-Co exchange interactions are strong and play a crucial role in establishing the magnetic order.

Property	GdNi ₃	GdCo ₃
Magnetic Ordering	Ferromagnetic	Ferrimagnetic
Curie Temperature (T _c)	~115 K	~613 K
Saturation Magnetization (at low temp.)	~6.8 μ B/f.u.	~1.5 μ B/f.u.
Note: Saturation magnetization values can vary based on experimental conditions and sample purity.		

Experimental Protocols

The structural and magnetic properties of GdNi₃ and GdCo₃ are typically characterized using a suite of experimental techniques.

Synthesis

Polycrystalline samples of GdNi₃ and GdCo₃ are commonly synthesized by arc-melting stoichiometric amounts of the high-purity constituent elements (Gd, Ni, Co) in an inert argon atmosphere. To ensure homogeneity, the resulting ingots are often flipped and re-melted multiple times. Subsequent annealing of the samples at high temperatures (e.g., 800-1000 °C) for an extended period (several days to a week) in a vacuum-sealed quartz tube is crucial for obtaining a single-phase, well-ordered crystalline structure.

Structural Characterization

Powder X-ray Diffraction (PXRD) is the primary technique used to determine the crystal structure, space group, and lattice parameters of the compounds. The diffraction patterns are typically recorded at room temperature using a diffractometer with Cu K α radiation. The collected data is then analyzed using Rietveld refinement methods to obtain precise structural information.

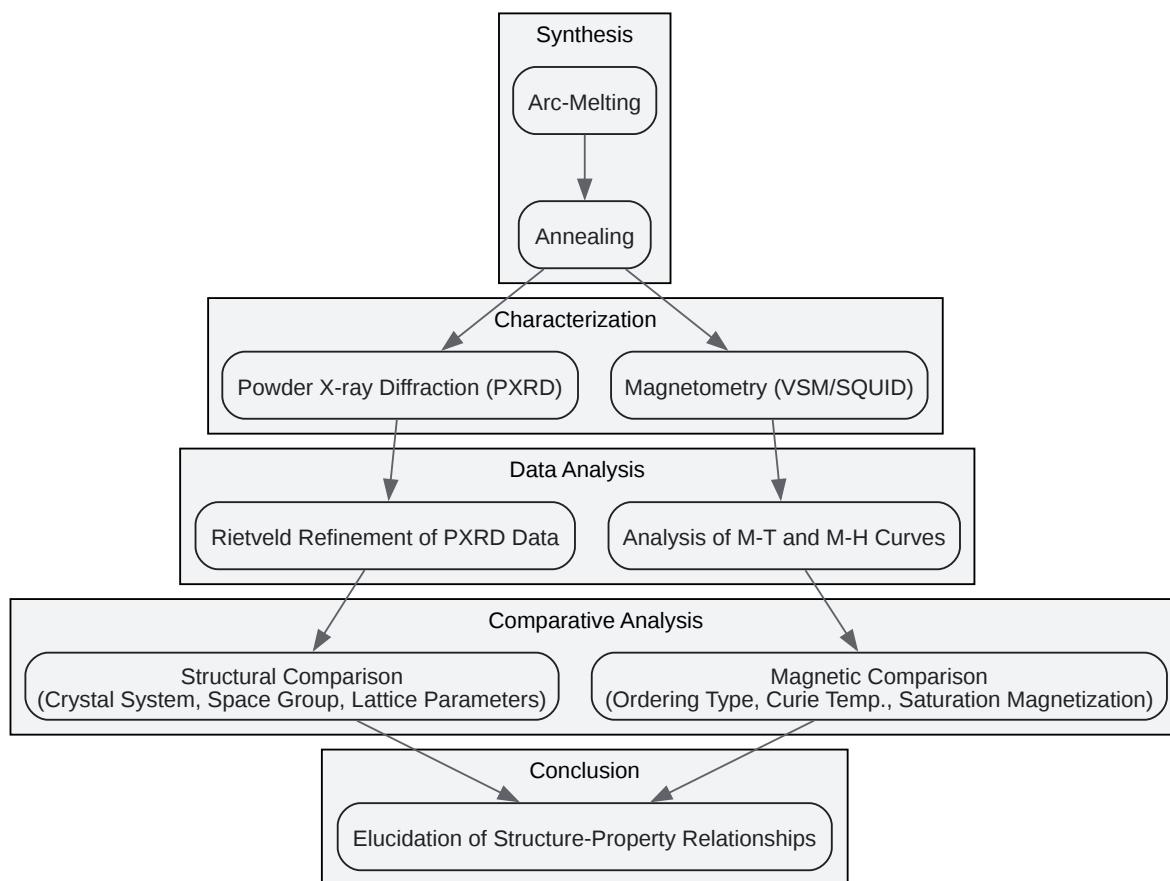
Magnetic Characterization

The magnetic properties are investigated using a vibrating sample magnetometer (VSM) or a superconducting quantum interference device (SQUID) magnetometer.

- Temperature-dependent magnetization (M-T) curves are measured in a low applied magnetic field to determine the Curie temperature (T_c). The sample is typically cooled in zero field (ZFC) and then measured upon warming, followed by a measurement in the presence of the field upon cooling (FC).
- Isothermal magnetization-magnetic field (M-H) curves are measured at various temperatures, particularly below the ordering temperature, to determine the saturation magnetization, coercivity, and remanence.

Logical Workflow for Comparative Analysis

The following diagram illustrates the logical workflow for a comparative study of GdNi₃ and GdCo₃.

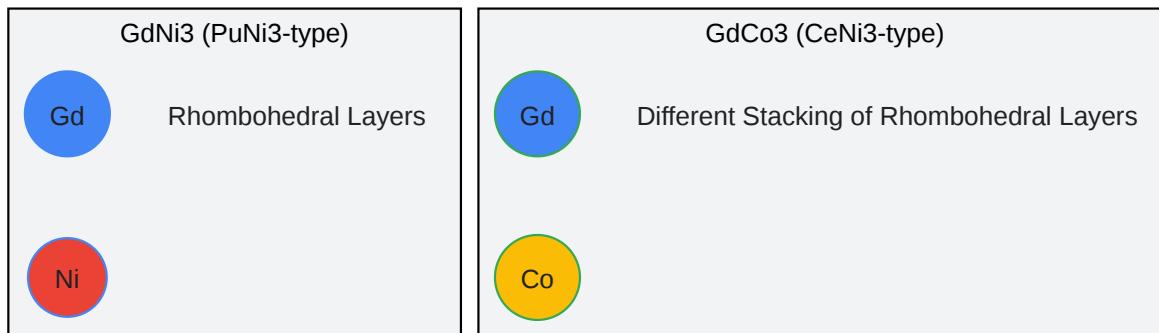


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Caption: Workflow for comparing GdNi_3 and GdCo_3 .

Crystal Structure Visualization

The distinct crystal structures of GdNi_3 and GdCo_3 can be visualized as follows.



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